

Application Notes and Protocols for Ethyl 2,4-dibromobutanoate

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Compound of Interest

Compound Name: *Ethyl 2,4-dibromobutanoate*

Cat. No.: *B1329710*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2,4-dibromobutanoate is a halogenated ester utilized in organic synthesis, particularly in the preparation of pharmaceutical intermediates and other specialty chemicals.^[1] Its reactive nature, owing to the two bromine atoms, makes it a versatile building block but also necessitates stringent handling and safety procedures.^[1] These application notes provide detailed protocols for the safe handling, use, and disposal of **Ethyl 2,4-dibromobutanoate** to ensure the safety of laboratory personnel and the environment.

Chemical and Physical Properties

Properly identifying the substance and understanding its physical properties is the first step in safe handling.

Property	Value	Reference
CAS Number	36847-51-5	[2] [3] [4]
Molecular Formula	C ₆ H ₁₀ Br ₂ O ₂	[2] [3] [4]
Molecular Weight	273.95 g/mol	[2] [4]
Appearance	Colorless liquid	[1]
Boiling Point	252.7°C at 760 mmHg	[2]
Density	1.736 g/cm ³	[2]
Solubility	Sparingly soluble in water	[1]

Hazard Identification and Safety Data

Ethyl 2,4-dibromobutanoate is classified as a hazardous substance. The following table summarizes its primary hazards. Information for closely related brominated esters is included to provide a more complete safety profile.

Hazard Category	Description	References
Skin Corrosion/Irritation	Causes skin irritation. Prolonged or repeated contact may cause severe burns. [1] [5]	
Serious Eye Damage/Irritation	Causes serious eye damage and irritation. [1] [5] It is a lachrymator (tear-inducing agent). [6]	[1] [5] [6]
Acute Toxicity (Oral)	Harmful if swallowed. [7] For the related compound Ethyl 2-bromobutyrate, the LD50 (oral, rat) is ~2000 mg/kg. [7]	[7]
Respiratory Irritation	May cause respiratory irritation if inhaled. [5] [7] Vapors and mists should be avoided. [5] [7]	[5] [7]
Flammability	Combustible liquid. Vapors may form explosive mixtures with air and can travel to an ignition source and flash back. [8] [9]	[8] [9]
Environmental Hazard	Precautions should be taken to prevent its release into the environment, which could contaminate soil and water. [1]	[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Ethyl 2,4-dibromobutanoate**. The level of PPE may vary based on the scale of the experiment.

PPE Type	Specification	References
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, Viton, Butyl rubber). Nitrile gloves may be acceptable for short-duration tasks but should be changed immediately upon contamination. Gloves must be inspected before use.[10][11]	[10][11]
Eye/Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch) are required.[11]	[11]
Skin and Body Protection	A flame-retardant laboratory coat and a chemical-resistant apron. For larger quantities, a complete chemical-protective suit may be necessary.[11]	[11]
Respiratory Protection	All work must be conducted in a certified chemical fume hood. [10] If exposure limits are exceeded or if working outside a fume hood (e.g., during a large spill), a NIOSH/MSHA-approved respirator with appropriate cartridges for organic vapors is required.[8]	[8][10]

Safe Handling and Storage Protocols

Handling Protocol

- Work Area Preparation:
 - Ensure a certified chemical fume hood is operational.

- Verify that an eyewash station and safety shower are accessible and unobstructed.[8]
- Remove all potential ignition sources (e.g., open flames, hot plates, spark-producing equipment).[7]
- Use spark-proof tools and explosion-proof equipment.[7]
- Chemical Handling:
 - Ground and bond all containers and receiving equipment to prevent static discharge.[7][11]
 - Avoid all personal contact, including inhalation of vapors or mists.[7]
 - Do not eat, drink, or smoke in the work area.[7]
 - Keep the container tightly closed when not in use.[8]
 - Wash hands thoroughly with soap and water after handling.[7]

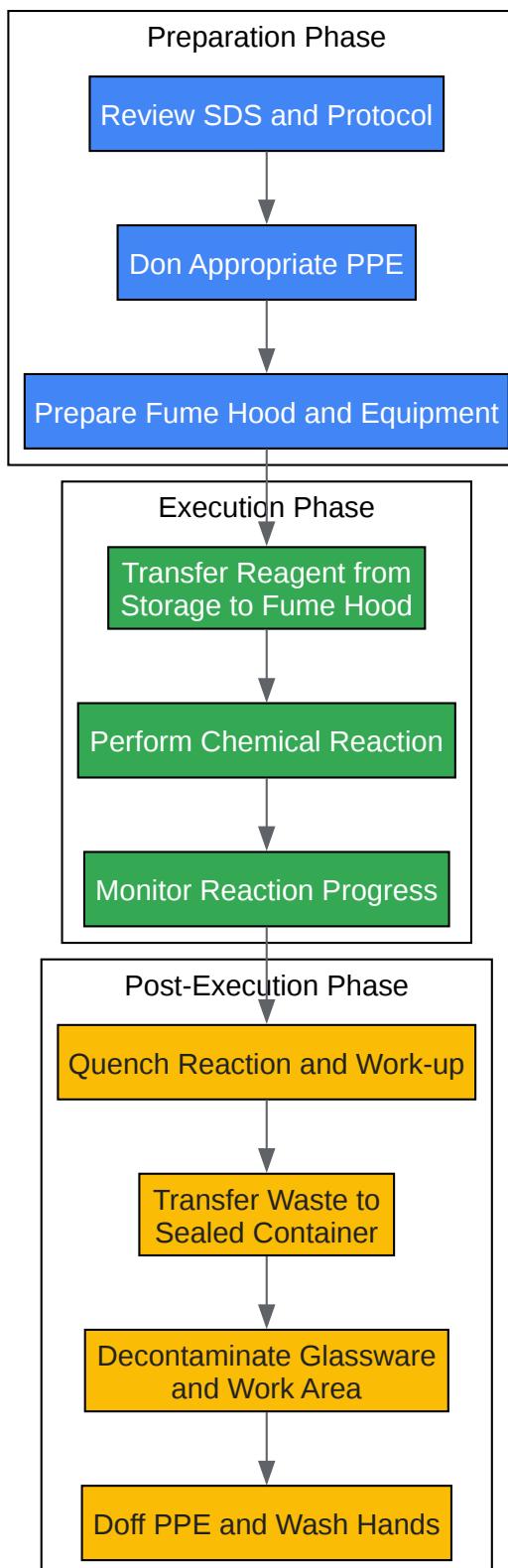
Storage Protocol

- Container: Store in the original, tightly sealed container.[8]
- Location: Store in a cool, dry, and well-ventilated area designated for flammable and corrosive liquids.[7][8]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, bases, and reducing agents.[8][9]
- Security: Store in a locked cabinet or area to restrict access to authorized personnel only.[7][8]

Experimental Workflow and Emergency Procedures

General Experimental Workflow

The following diagram outlines a standard workflow for using **Ethyl 2,4-dibromobutanoate** in a laboratory setting.



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Caption: General workflow for handling hazardous liquid reagents.

Emergency First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

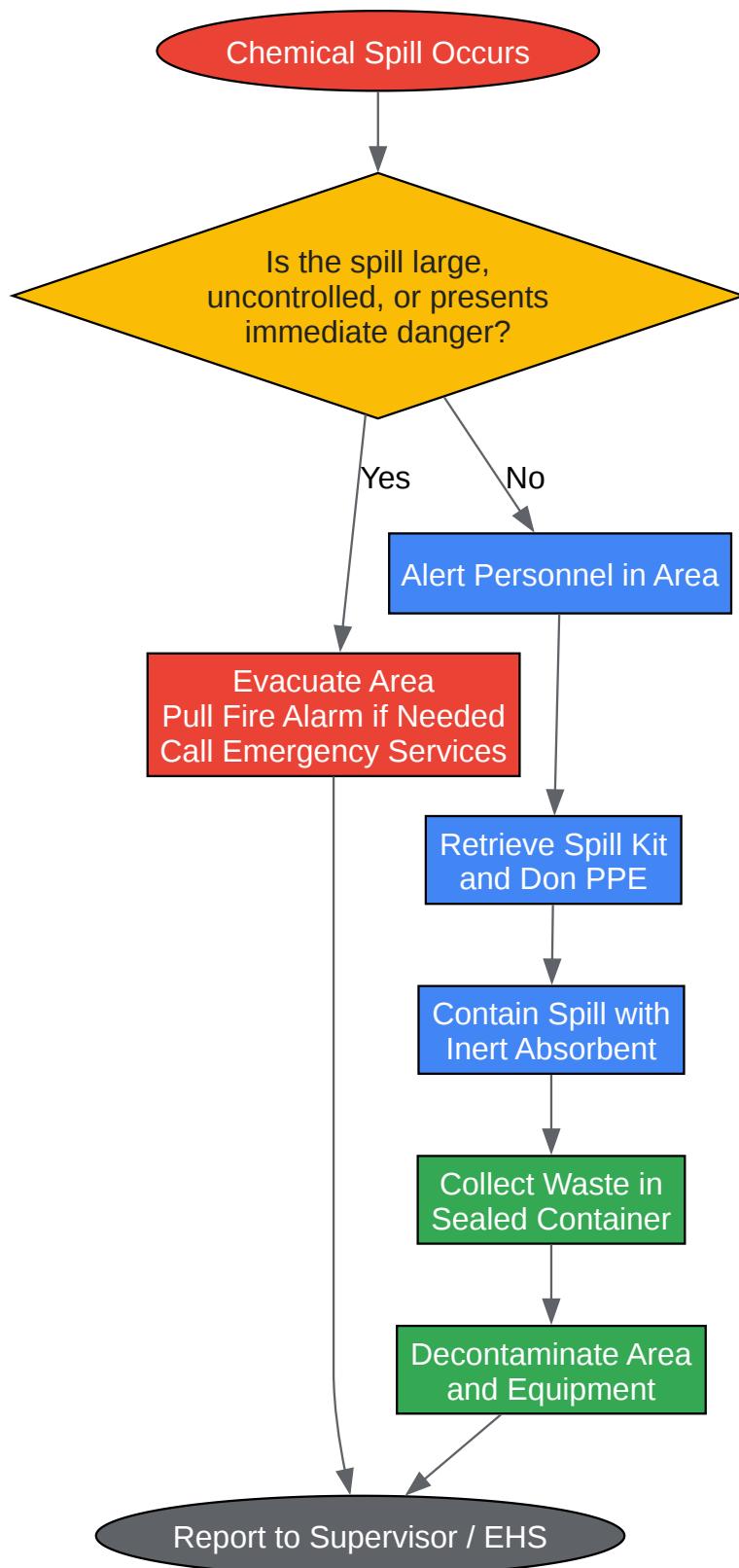
Exposure Route	First Aid Protocol	References
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[5][6]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of water for at least 15 minutes. Seek immediate medical attention.	[5][6][12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5][6][12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6][11]

Accidental Release (Spill) Protocol

- Evacuate: Immediately alert others and evacuate all non-essential personnel from the spill area.

- Ventilate: Ensure the area is well-ventilated, but avoid actions that could spread vapors towards ignition sources.
- Control Ignition Sources: Remove all sources of heat, sparks, and flame from the area.[\[7\]](#)
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material like vermiculite, dry sand, or earth.[\[6\]](#) Do not use combustible materials like sawdust.
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[\[6\]](#)[\[7\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- Reporting: Report the incident to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.

The following diagram illustrates the decision-making process for a chemical spill.

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Caption: Decision workflow for responding to a chemical spill.

Fire-Fighting and Disposal

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray to cool containers.[5][8][9]
- Unsuitable Extinguishing Media: Do not use a solid water stream (water jet), as it may spread the fire.[11]
- Specific Hazards: In a fire, toxic and irritating fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide gas, may be produced.[8][9] Containers may explode when heated.[5]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Waste Disposal Protocol

- Classification: Waste containing **Ethyl 2,4-dibromobutanoate** is classified as hazardous waste.[6]
- Collection: Collect all waste, including contaminated absorbents and empty containers, in a designated, properly labeled, and sealed hazardous waste container.[13]
- Labeling: The waste container label must clearly state "Hazardous Waste" and list all chemical contents by their full name and approximate percentages.[13]
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company or your institution's EHS department. Do NOT dispose of this chemical down the drain or in general trash.[6][13] Empty containers may retain product residue and vapors and should be treated as hazardous.[6]

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